

Boiling point and melting point of Diisoamylamine

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An In-depth Technical Guide to the Physicochemical Properties of **Diisoamylamine**: Boiling and Melting Points

Introduction

Diisoamylamine (CAS No. 544-00-3), a secondary amine with the chemical formula C10H23N, is a colorless to pale yellow liquid utilized as a solvent and an intermediate in various chemical syntheses.[1][2][3] For researchers, scientists, and professionals in drug development, a thorough understanding of its physicochemical properties is paramount for its effective application and for ensuring the purity of synthesized compounds. This guide provides a detailed overview of the boiling and melting points of **diisoamylamine**, the experimental protocols for their determination, and a logical workflow for purity assessment.

Physicochemical Data of Diisoamylamine

The fundamental physical properties of **diisoamylamine** are summarized below. These constants are critical for its handling, storage, and application in experimental settings.



Property	Value	Reference
Melting Point	-44°C	[1][4]
Boiling Point	187-188°C	
Molecular Formula	C10H23N	_
Molecular Weight	157.30 g/mol	-
Density	0.767 - 0.774 g/cm ³	-
Flash Point	46.6°C	-
Water Solubility	Slightly soluble	-
Solubility	Soluble in ethanol, ethyl ether, chloroform	-
Appearance	Colorless to light yellow clear liquid	-

Experimental Protocols for Determination of Physical Constants

Accurate determination of boiling and melting points is crucial for verifying the identity and purity of a substance. Impurities typically cause a depression in the melting point and an elevation or broadening of the boiling point range.

Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the micro-reflux capillary method is a precise technique.

Materials:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer or digital temperature probe



- Heating apparatus (e.g., aluminum block heater, oil bath)
- Sample of diisoamylamine

Procedure:

- Sample Preparation: Place a few milliliters of **diisoamylamine** into the small test tube.
- Capillary Insertion: Invert the sealed capillary tube and place it inside the test tube containing the sample, with the open end submerged in the liquid.
- Apparatus Setup: Secure the test tube in the heating block and immerse a thermometer or temperature probe into the sample, ensuring the bulb is close to the capillary but not touching it.
- Heating: Begin heating the apparatus at a steady and slow rate. As the temperature rises, air trapped in the capillary tube will be expelled, visible as a slow stream of bubbles.
- Observation: As the liquid approaches its boiling point, the rate of bubbling from the capillary will increase significantly to form a continuous stream.
- Recording the Boiling Point: Stop heating once a rapid and continuous stream of bubbles is
 observed. The bubbling will slow down as the apparatus cools. The boiling point is the
 temperature at which the liquid just begins to enter the capillary tube. This is the point where
 the vapor pressure of the sample equals the atmospheric pressure.
- Verification: For accuracy, allow the apparatus to cool and repeat the determination. A pure compound will exhibit a sharp and consistent boiling point.

Determination of Melting Point

Given the low melting point of **diisoamylamine** (-44°C), a standard heating block apparatus is unsuitable. A specialized low-temperature apparatus or a cooling bath method is required.

Materials:

Capillary tube



- Low-temperature thermometer or digital probe
- Cooling bath (e.g., dry ice/acetone or ethanol)
- Stirring mechanism
- Sample of **diisoamylamine** (previously frozen)

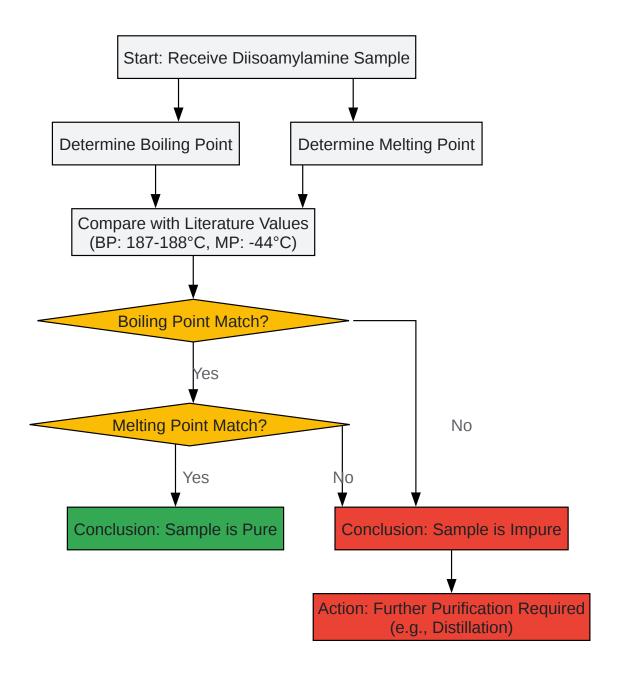
Procedure:

- Sample Preparation: A small, solidified sample of diisoamylamine is introduced into a capillary tube.
- Apparatus Setup: The capillary tube is attached to a low-temperature thermometer. The
 assembly is then placed in a cooling bath that has been cooled to a temperature below the
 expected melting point.
- Controlled Warming: The bath is allowed to warm very slowly while being continuously stirred to ensure uniform temperature distribution.
- Observation and Recording: The sample is observed closely. The temperature at which the
 first drop of liquid appears is recorded as the beginning of the melting range. The
 temperature at which the last solid crystal disappears is recorded as the end of the melting
 range.
- Purity Assessment: A sharp melting range (typically 0.5-1.0°C) is indicative of a pure compound.

Visualization of Purity Assessment Workflow

The determination of physical constants like boiling and melting points is a fundamental step in the quality control and purity verification of chemical compounds. The following workflow illustrates the logical steps a researcher would take to assess a sample of **diisoamylamine**.





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